

Lead(II) Perchlorate Trihydrate: A Technical Overview

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Compound of Interest

Compound Name: *Lead(II) perchlorate trihydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **lead(II) perchlorate trihydrate**, $\text{Pb}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$. The information is intended for professionals in research and development who may handle this compound. All data is presented to facilitate easy reference and comparison, with detailed methodologies for key experimental determinations.

Core Physicochemical Properties

Lead(II) perchlorate trihydrate is a white to light beige crystalline solid.^{[1][2]} It is odorless and highly hygroscopic, meaning it readily absorbs moisture from the air.^{[1][2]} This compound is notable for its high solubility in water and alcohol.^{[2][3]}

Quantitative Data Summary

The following table summarizes the key quantitative properties of **lead(II) perchlorate trihydrate**.

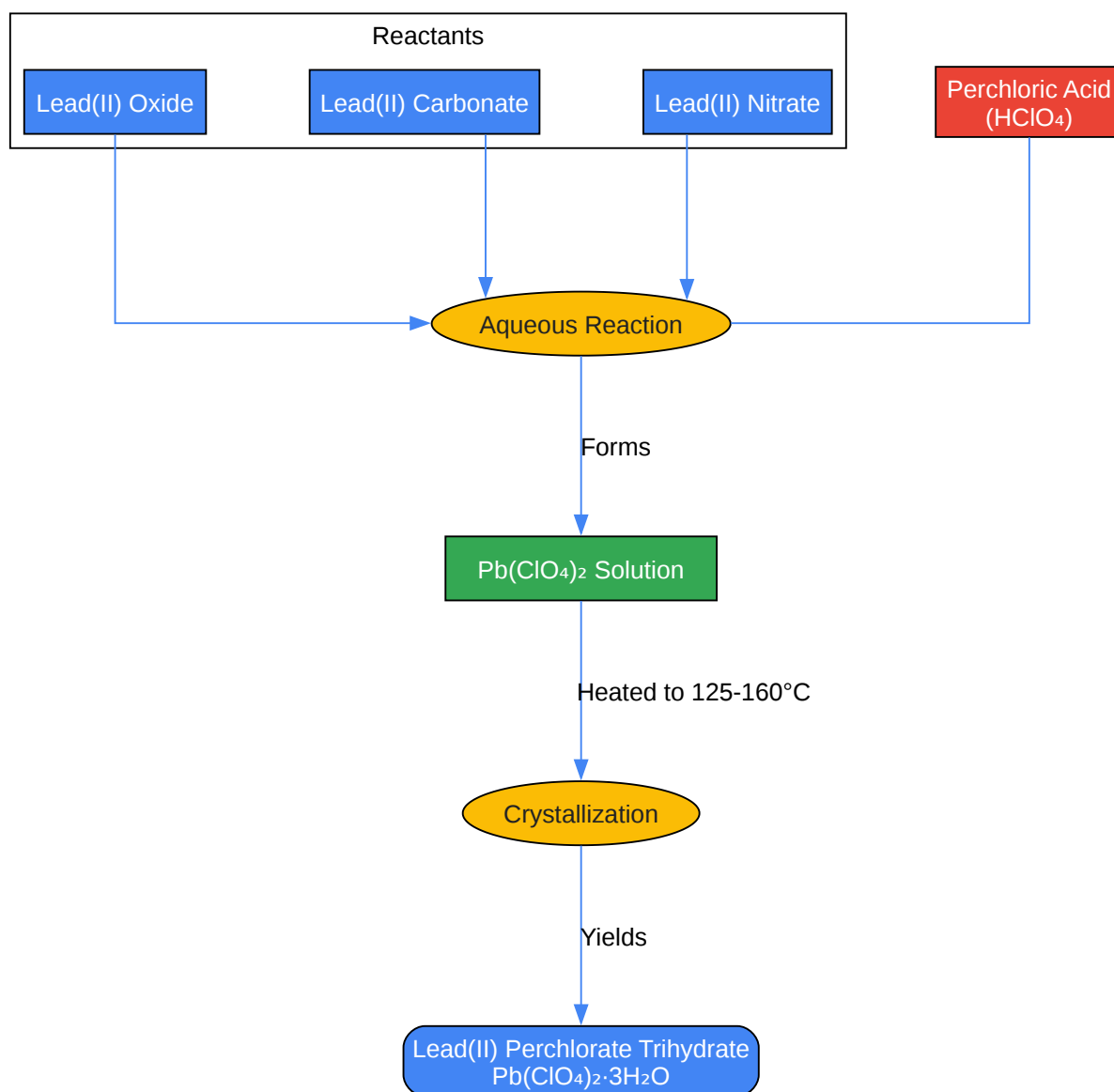
Property	Value	Citations
Molecular Formula	$\text{Pb}(\text{ClO}_4)_2 \cdot 3\text{H}_2\text{O}$	[3][4]
Molecular Weight	460.14 g/mol	[4]
Melting Point	83-100 °C / 181.4-212 °F	[1][2][5][6]
Density	2.6 g/cm ³	[2][5]
Solubility in Water	256.2 g/100 mL (at 25 °C)	[5]
pH	3.0 - 5.0 (5% aqueous solution at 25 °C)	[1][7]
Vapor Pressure	0.36 Torr	[5]

Synthesis and Reactions

Lead(II) perchlorate trihydrate is a strong oxidizing agent and can be synthesized through several pathways.[4] Its reactivity is a key consideration for its handling and application.

Synthesis Pathway

The most common laboratory synthesis involves the reaction of a lead(II) salt, such as lead(II) oxide, lead(II) carbonate, or lead(II) nitrate, with perchloric acid.[5] The resulting solution is then carefully heated to remove excess acid and crystallize the trihydrate.[5]

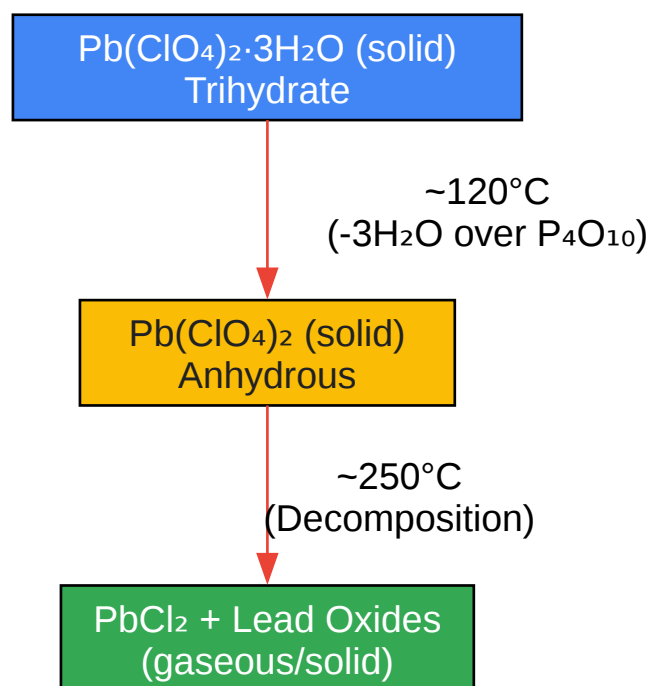


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Caption: Synthesis of **Lead(II) Perchlorate Trihydrate**.

Thermal Decomposition

Upon heating, **lead(II) perchlorate trihydrate** undergoes decomposition. The trihydrate melts at approximately 83 °C.[5] Further heating of the anhydrous salt to 250 °C results in decomposition into lead(II) chloride and a mixture of lead oxides.[5] As a strong oxidizer, its thermal decomposition can release oxygen, which may intensify fires.[1]



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Caption: Thermal Decomposition Pathway.

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **lead(II) perchlorate trihydrate** are based on standard analytical chemistry techniques.

Determination of pH

The pH of a 5% aqueous solution is determined using a calibrated pH meter at a controlled temperature of 25 °C.[1][7]

- **Preparation of Solution:** A 5% (w/v) solution is prepared by dissolving 5 grams of **lead(II) perchlorate trihydrate** in 100 mL of deionized water.
- **Calibration:** A pH meter is calibrated using standard buffer solutions of known pH (e.g., pH 4.0, 7.0, and 10.0).
- **Measurement:** The calibrated electrode is immersed in the prepared solution, and the pH reading is recorded once it stabilizes.

Solubility Determination

The high solubility of **lead(II) perchlorate trihydrate** can be quantitatively determined by preparing a saturated solution and measuring the concentration of dissolved lead(II) ions.

- **Preparation of Saturated Solution:** Excess **lead(II) perchlorate trihydrate** is added to a known volume of deionized water at 25 °C. The mixture is stirred for an extended period to ensure equilibrium is reached.
- **Separation:** The undissolved solid is removed by filtration or centrifugation.
- **Analysis:** The concentration of lead(II) ions in the clear supernatant is determined using techniques such as atomic absorption spectroscopy (AAS) or inductively coupled plasma-mass spectrometry (ICP-MS). The solubility is then expressed in grams per 100 mL.

Safety and Handling

Lead(II) perchlorate trihydrate is a hazardous substance with multiple associated risks.

- **Oxidizer:** It may intensify fire and can cause fire upon contact with combustible materials.^[1]
- **Toxicity:** It is harmful if swallowed or inhaled.^[1] It is classified as a substance that may cause cancer, damage the unborn child, and is suspected of damaging fertility.^[1] Prolonged or repeated exposure may cause damage to organs.^[1]
- **Environmental Hazard:** It is very toxic to aquatic life with long-lasting effects.^[1]

Due to these hazards, strict safety protocols must be followed when handling this compound. This includes the use of personal protective equipment (PPE) such as gloves, safety goggles,

and a lab coat.[8] All work should be conducted in a well-ventilated area or under a chemical fume hood.[1] It should be stored away from combustible materials, strong reducing agents, and finely powdered metals.[1]

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